

A Comprehensive Technical Guide to 2-Aminoflubendazole-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Aminoflubendazole-13C6

Cat. No.: B15141974

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This technical guide provides a detailed overview of **2-Aminoflubendazole-13C6**, a stable isotope-labeled compound of significant interest to researchers in drug metabolism and pharmacokinetics. This document collates available data on its chemical and physical properties, safety information, and handling procedures.

Introduction

2-Aminoflubendazole-13C6 is the isotopically labeled form of 2-Aminoflubendazole, which is a metabolite of the anthelmintic drug Flubendazole.^{[1][2][3][4]} The incorporation of six carbon-13 atoms in the phenyl ring provides a distinct mass signature, making it an invaluable tool for quantitative analysis in complex biological matrices, typically using mass spectrometry-based methods. Its primary application lies in its use as an internal standard in pharmacokinetic and metabolism studies of Flubendazole.

Chemical and Physical Properties

The following tables summarize the key chemical and physical properties of **2-Aminoflubendazole-13C6** and its unlabeled counterpart, 2-Aminoflubendazole.

Table 1: Properties of **2-Aminoflubendazole-13C6**

Property	Value	Source
Chemical Name	(2-Amino-1H-benzo[d]imidazol-5-yl)(4-fluorophenyl)-1,2,3,4,5,6- ¹³ C ₆)methanone	[5]
Molecular Formula	C ₈ ¹³ C ₆ H ₁₀ FN ₃ O	
Molecular Weight	261.21 g/mol	
Appearance	Solid	
Storage	2-8°C Refrigerator	
Solubility	Soluble in DMSO	

Table 2: Properties of 2-Aminoflubendazole (Unlabeled)

Property	Value	Source
CAS Number	82050-13-3	
Molecular Formula	C ₁₄ H ₁₀ FN ₃ O	
Molecular Weight	255.25 g/mol	
IUPAC Name	(2-amino-1H-benzimidazol-5-yl)-(4-fluorophenyl)methanone	
UV max	250, 329 nm	

Safety and Hazard Information

A specific Safety Data Sheet (SDS) for **2-Aminoflubendazole-¹³C₆** is not readily available. However, the toxicological properties are expected to be very similar to those of the unlabeled 2-Aminoflubendazole and the parent compound, Flubendazole. The GHS classification for 2-Aminoflubendazole indicates the following hazards:

- Skin corrosion/irritation (Warning, H315)
- Serious eye damage/eye irritation (Warning, H319)

- Specific target organ toxicity, single exposure; Respiratory tract irritation (Warning, H335)

The SDS for Flubendazole provides more comprehensive safety information which should be considered as best practice when handling **2-Aminoflubendazole-13C6**.

Table 3: Hazard and Precautionary Statements for Structurally Similar Compounds

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed	P264: Wash hands thoroughly after handling
H315: Causes skin irritation	P270: Do not eat, drink or smoke when using this product
H319: Causes serious eye irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection
H335: May cause respiratory irritation	P302+P352: IF ON SKIN: Wash with plenty of soap and water
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	
P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing	

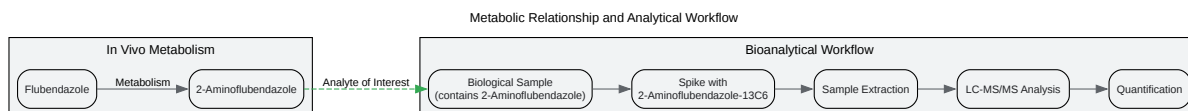
Experimental Applications and Methodologies

While specific experimental protocols for **2-Aminoflubendazole-13C6** are not detailed in the available literature, its primary use is as an internal standard in bioanalytical methods. A general workflow for its use in a study determining Flubendazole and its metabolites in a biological sample (e.g., plasma, milk) would be as follows:

- Sample Preparation: A known amount of **2-Aminoflubendazole-13C6** is spiked into the biological sample. This is followed by extraction of the analytes, for example, by protein precipitation or liquid-liquid extraction.

- **Chromatographic Separation:** The extracted sample is injected into a High-Performance Liquid Chromatography (HPLC) system to separate the analytes from other matrix components.
- **Mass Spectrometric Detection:** The eluent from the HPLC is introduced into a mass spectrometer. The instrument is set to monitor the specific mass-to-charge ratios (m/z) of the unlabeled analytes (Flubendazole and its metabolites) and the labeled internal standard (**2-Aminoflubendazole-13C6**).
- **Quantification:** The peak area ratio of the unlabeled analyte to the labeled internal standard is used to calculate the concentration of the analyte in the original sample. This method corrects for variations in sample preparation and instrument response.

The metabolic relationship and analytical workflow can be visualized as follows:



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Metabolic Relationship and Analytical Workflow

Handling and Storage

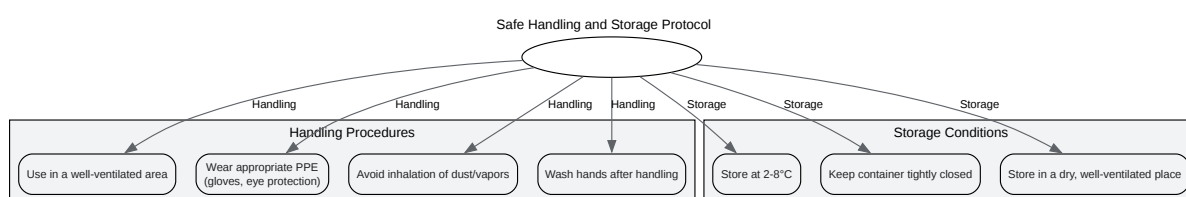
Handling:

- Use in a well-ventilated area.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.
- Wash hands thoroughly after handling.

Storage:

- Store in a refrigerator at 2-8°C.
- Keep the container tightly closed in a dry and well-ventilated place.

The logical relationship for safe handling and storage can be depicted as:



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Safe Handling and Storage Protocol

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